

1,1-Diphenyl-1-propanol chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Diphenyl-1-propanol

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An In-depth Technical Guide to **1,1-Diphenyl-1-propanol**: Chemical Properties and Structure

Introduction

1,1-Diphenyl-1-propanol (CAS No. 5180-33-6) is a tertiary alcohol characterized by the presence of two phenyl groups and an ethyl group attached to a central carbinol carbon.^[1] This aryl-substituted propanol is a significant building block in organic synthesis.^[1] Its utility stems from its versatile reactivity and the prevalence of its structural motif in various biologically active molecules.^[1] It serves as a crucial precursor for a range of chemical transformations and is particularly valued in the development of chiral ligands and pharmaceuticals.^[1] This document provides a comprehensive overview of its chemical properties, structure, synthesis, and reactivity for researchers, scientists, and drug development professionals.

Chemical Structure and Identification

The structural identity of **1,1-Diphenyl-1-propanol** is well-defined by various chemical identifiers.

Caption: 2D Chemical Structure of **1,1-Diphenyl-1-propanol**.

Table 1: Chemical Identifiers for **1,1-Diphenyl-1-propanol**

Identifier	Value	Reference
IUPAC Name	1,1-diphenylpropan-1-ol	[2]
CAS Number	5180-33-6	[1][3][4]
Molecular Formula	C ₁₅ H ₁₆ O	[1][3][4]
SMILES	CCC(C1=CC=CC=C1) (C2=CC=CC=C2)O	[2]
InChI	InChI=1S/C15H16O/c1-2- 15(16,13-9-5-3-6-10-13)14-11- 7-4-8-12-14/h3- 12,16H,2H2,1H3	[2]
InChIKey	OIYMUIUXMYAXIX- UHFFFAOYSA-N	[1][2]

Physicochemical Properties

1,1-Diphenyl-1-propanol is a colorless to pale yellow solid.[3] A summary of its key physicochemical properties is provided below.

Table 2: Physicochemical Properties of **1,1-Diphenyl-1-propanol**

Property	Value	Reference
Molecular Weight	212.29 g/mol	[1][2][3]
Boiling Point	342.6°C at 760 mmHg	[3]
Melting Point	59-62 °C	[5]
Density	1.06 g/cm ³	[3]
Flash Point	143.3°C	[3]
Refractive Index	1.572	[3]
LogP	3.33250	[3]
Topological Polar Surface Area	20.2 Å ²	[2]

Synthesis and Experimental Protocols

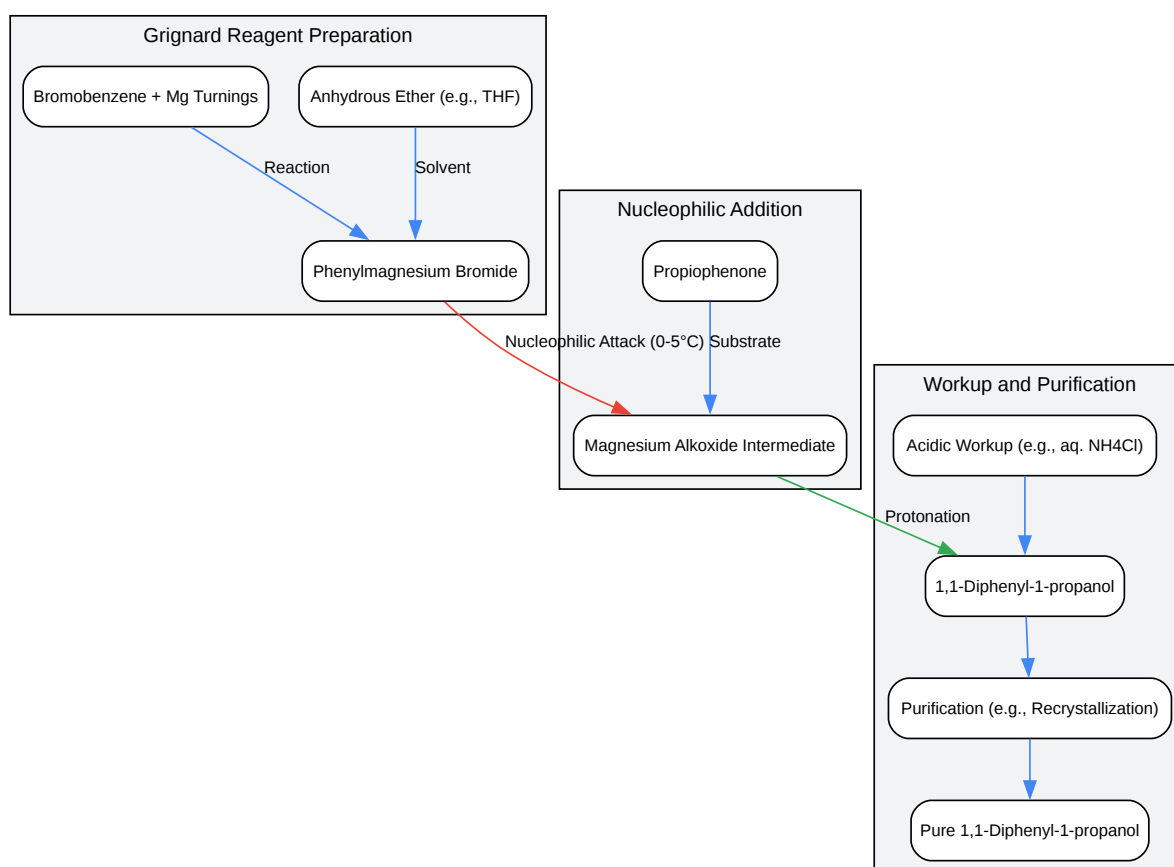
The primary synthetic route for **1,1-Diphenyl-1-propanol** is the Grignard reaction.^[1] This classic carbon-carbon bond-forming reaction involves the nucleophilic addition of an organomagnesium halide to a carbonyl compound.^[1]

Grignard Reaction Protocol

The synthesis of **1,1-Diphenyl-1-propanol** is typically achieved through the reaction of phenylmagnesium bromide (a Grignard reagent) with propiophenone.^[1]

Experimental Workflow:

- **Formation of the Grignard Reagent:** Phenylmagnesium bromide is prepared by reacting bromobenzene with magnesium turnings in an anhydrous ether solvent, such as diethyl ether or tetrahydrofuran (THF). This reaction must be carried out under strictly anhydrous conditions to prevent the quenching of the Grignard reagent.
- **Nucleophilic Addition:** The prepared phenylmagnesium bromide solution is then added dropwise to a solution of propiophenone, also in an anhydrous ether solvent. The reaction is typically maintained at a low temperature (0–5°C) to control the exothermic reaction and minimize the formation of byproducts.^[1] The nucleophilic phenyl group from the Grignard reagent attacks the electrophilic carbonyl carbon of propiophenone, leading to the formation of a tetrahedral magnesium alkoxide intermediate.^[1]
- **Acidic Workup:** Upon completion of the reaction, the mixture is quenched by the careful addition of a weak acid, such as a saturated aqueous solution of ammonium chloride or dilute hydrochloric acid. This step protonates the magnesium alkoxide intermediate to yield the final tertiary alcohol product, **1,1-Diphenyl-1-propanol**, and water-soluble magnesium salts.^[1]
- **Purification:** The organic layer is separated, washed, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure. The crude product can be further purified by recrystallization or column chromatography.



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Caption: Workflow for the Synthesis of **1,1-Diphenyl-1-propanol** via Grignard Reaction.

Reactivity and Stability

1,1-Diphenyl-1-propanol exhibits reactivity typical of a tertiary alcohol. The presence of the two phenyl groups provides steric hindrance around the hydroxyl group, which can influence its reactivity.

- **Stability:** The compound is stable under recommended storage conditions.
- **Incompatible Materials:** It should be kept away from strong oxidizing agents.
- **Hazardous Decomposition Products:** Combustion may produce carbon oxides.

Spectroscopic Analysis

Spectroscopic techniques are essential for the structural elucidation and purity assessment of **1,1-Diphenyl-1-propanol**.

- **^1H NMR Spectroscopy:** The proton NMR spectrum is expected to show signals corresponding to the aromatic protons of the two phenyl rings, a quartet for the methylene protons of the ethyl group, a triplet for the methyl protons of the ethyl group, and a singlet for the hydroxyl proton.
- **^{13}C NMR Spectroscopy:** The carbon NMR spectrum will display distinct signals for the carbinol carbon, the carbons of the two phenyl rings (with different signals for the ipso, ortho, meta, and para carbons), and the two carbons of the ethyl group.
- **Infrared (IR) Spectroscopy:** The IR spectrum will be characterized by a broad absorption band in the region of $3200\text{--}3600\text{ cm}^{-1}$ due to the O-H stretching of the hydroxyl group. Strong absorptions corresponding to C-H stretching of the aromatic rings and aliphatic chain, as well as C=C stretching of the aromatic rings, will also be present.

Applications in Research and Development

1,1-Diphenyl-1-propanol and its derivatives are valuable in several areas of chemical research:

- **Pharmaceutical Intermediates:** The rigid diphenyl structure serves as a useful scaffold in medicinal chemistry for the synthesis of various biologically active molecules.^[1] Derivatives have been investigated for a range of pharmaceutical applications.^{[1][6]}

- Asymmetric Catalysis: The structure of **1,1-Diphenyl-1-propanol** makes it a precursor for the development of chiral ligands used in asymmetric catalysis, such as in the enantioselective reduction of ketones.[1]
- Organic Synthesis: It is a versatile starting material for the synthesis of various derivatives, including halogenated compounds and carbamates.[1]

Safety and Handling

1,1-Diphenyl-1-propanol is classified as harmful if swallowed, causes skin irritation, and causes serious eye damage.[2] It may also cause respiratory irritation.

- Handling: Use in a well-ventilated area. Avoid formation of dust and aerosols. Wash hands thoroughly after handling.
- Personal Protective Equipment (PPE): Wear protective gloves, eye protection, and face protection.
- Storage: Keep the container tightly closed in a dry and well-ventilated place.

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- To cite this document: BenchChem. [1,1-Diphenyl-1-propanol chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3053186#1-1-diphenyl-1-propanol-chemical-properties-and-structure]

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